An In-depth Technical Guide to the Physicochemical Properties of 10-Hydroxy Protriptyline

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Compound of Interest

Compound Name:	*10-Hydroxy Protriptyline*
CAS No.:	*27462-57-3*
Cat. No.:	*B564974*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: From Parent Drug to Active Metabolite

Protriptyline is a tricyclic antidepressant (TCA) recognized for its energizing effects, distinguishing it from the more sedative members of its class.[1] It functions primarily by inhibiting the reuptake of norepinephrine and, to a lesser extent, serotonin.[1] Like many pharmaceuticals, protriptyline undergoes extensive hepatic metabolism following administration. A primary pathway of this biotransformation is aromatic hydroxylation, leading to the formation of its major active metabolite, **10-Hydroxy Protriptyline**.

This technical guide provides a detailed examination of the core physicochemical properties of **10-Hydroxy Protriptyline**. Understanding these characteristics is not merely an academic exercise; it is fundamental to comprehending the metabolite's absorption, distribution, metabolism, and excretion (ADME) profile, its potential for blood-brain barrier penetration, and its overall contribution to the therapeutic and toxicological profile of the parent drug. As drug

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development increasingly focuses on metabolite activity and safety, a thorough characterization of key metabolites is paramount.

This document will first establish a baseline by detailing the properties of the parent compound, protriptyline. It will then delve into the specific properties of **10-Hydroxy Protriptyline**, explaining how the introduction of a hydroxyl group fundamentally alters its behavior. Finally, we will provide standardized, field-proven protocols for the experimental determination of these critical parameters.

Section 1: Physicochemical Profile of the Parent Compound: Protriptyline

To appreciate the characteristics of **10-Hydroxy Protriptyline**, one must first understand the parent molecule from which it is derived. Protriptyline is a dibenzocycloheptene derivative, a lipophilic structure with a secondary amine side chain that dictates its basicity.[2]

Property	Value	Source(s)
Chemical Formula	$C_{19}H_{21}N$	[1]
Molecular Weight	263.38 g/mol	[1]
Appearance (HCl Salt)	White to yellowish powder	[3]
Melting Point (HCl Salt)	169-171 °C	[2]
pKa (Secondary Amine)	8.2	[4]
LogP (Octanol/Water)	4.4 (Computed XLogP3)	[2]
Aqueous Solubility	Free Base: Very low (e.g., 1.04 mg/L) HCl Salt: Freely soluble in water	[2][3]

The high lipophilicity (LogP of 4.4) and low intrinsic solubility of the free base are characteristic of many centrally-acting drugs, facilitating passage across the blood-brain barrier.[5] The secondary amine (pKa 8.2) is protonated at physiological pH, which allows for the formation of a highly water-soluble hydrochloride salt, explaining the discrepancy in solubility data between the free base and its salt form.[2][3]

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Section 2: Physicochemical Profile of 10-Hydroxy Protriptyline

The metabolic introduction of a hydroxyl group onto the aromatic ring system of protriptyline creates **10-Hydroxy Protriptyline**. This single chemical modification has profound consequences for the molecule's physicochemical properties. While extensive experimental data for this specific metabolite is not widely published, we can infer its properties based on well-established chemical principles.

Property	Value / Predicted Change	Rationale
Chemical Formula	$C_{19}H_{21}NO$	Addition of one oxygen atom.
Molecular Weight	279.38 g/mol	Calculated based on formula.
pKa (Phenolic OH)	~10 (Predicted)	Aromatic hydroxyl groups are weakly acidic.
pKa (Secondary Amine)	~8.0-8.2 (Predicted)	Minor inductive effects from the distant OH group.
LogP (Octanol/Water)	Decreased (Predicted: ~3.0-3.5)	The polar hydroxyl group significantly increases hydrophilicity.
Aqueous Solubility	Increased	The polar hydroxyl group enhances hydrogen bonding with water.

Section 3: The Impact of Metabolic Hydroxylation on Physicochemical Properties and ADME

The conversion of protriptyline to **10-Hydroxy Protriptyline** is a classic example of Phase I metabolism, wherein a lipophilic drug is converted into a more polar metabolite to facilitate excretion.[6][7]

- Lipophilicity (LogP): The most significant change is the reduction in lipophilicity. The addition of a phenolic hydroxyl group typically reduces a molecule's LogP value by 1.0-1.5 units. This

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increased hydrophilicity means **10-Hydroxy Protriptyline** is less likely than its parent compound to partition into lipid bilayers, which has direct implications for its volume of distribution and its ability to cross the blood-brain barrier.

- Solubility: The new hydroxyl group provides an additional site for hydrogen bonding with water molecules, leading to a marked increase in aqueous solubility.[7] This is a primary driver for enhanced renal clearance of the metabolite compared to the parent drug.

- Ionization (pKa): The introduction of the weakly acidic phenolic hydroxyl group (predicted pKa ~10) makes **10-Hydroxy Protriptyline** an ampholytic compound, possessing both a basic and an acidic ionizable center. While the secondary amine will still be the dominant species protonated at physiological pH, the presence of the hydroxyl group offers a new handle for Phase II metabolic reactions.

- ADME Implications: The collective effect of these changes is a fundamental shift in the ADME profile. The more polar **10-Hydroxy Protriptyline** will have a lower volume of distribution, reduced central nervous system penetration, and be more readily excreted by the kidneys. Furthermore, the hydroxyl group is a prime target for glucuronidation (a Phase II conjugation reaction), which further increases water solubility and accelerates elimination from the body.

Section 4: Standardized Protocols for Physicochemical Characterization

To validate the predicted properties and provide a definitive profile for **10-Hydroxy Protriptyline**, rigorous experimental determination is necessary. The following section details the standard operating procedures for measuring these key parameters.

Thermodynamic Solubility Determination (Shake-Flask Method)

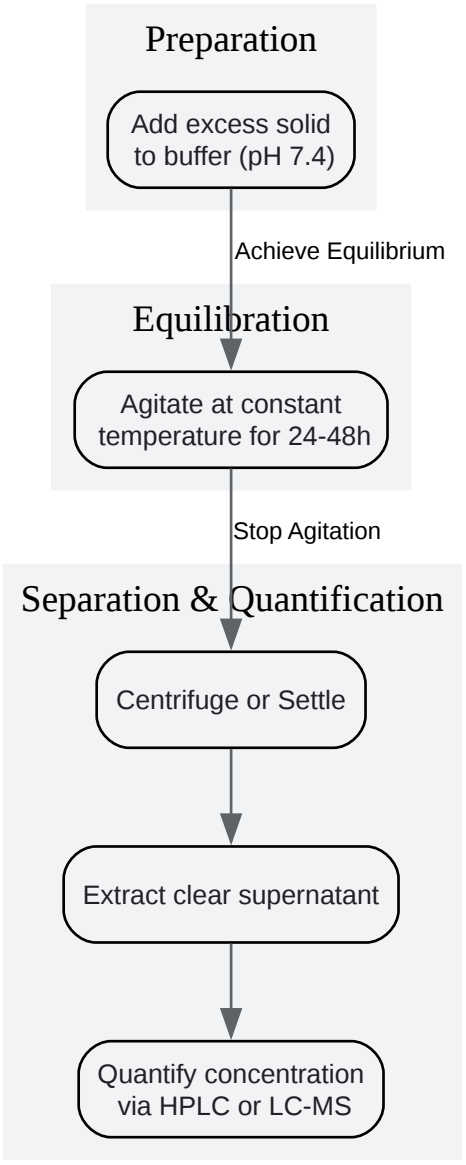
Causality: This method is considered the "gold standard" as it measures the equilibrium solubility of a compound in a specific medium, reflecting the true saturation point after sufficient time has been allowed for the dissolution of the solid-state crystal lattice.

Protocol:

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- Preparation: Add an excess amount of solid **10-Hydroxy Protriptyline** (enough to ensure a saturated solution with visible solid remaining) to a known volume of phosphate-buffered saline (PBS, pH 7.4) in a glass vial.
- Equilibration: Seal the vial and agitate it in a shaker bath at a constant temperature (e.g., 25°C or 37°C) for a minimum of 24-48 hours to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vial to stand undisturbed to let undissolved solids settle. Alternatively, centrifuge the samples to pellet the excess solid.
- Sampling: Carefully extract an aliquot of the clear supernatant without disturbing the solid material.
- Filtration (Optional but Recommended): Filter the supernatant through a low-binding filter (e.g., 0.22 µm PVDF) to remove any remaining microscopic particles.
- Quantification: Dilute the filtrate with a suitable solvent (e.g., methanol or acetonitrile) and quantify the concentration of **10-Hydroxy Protriptyline** using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography-Mass Spectrometry (LC-MS), against a standard curve of known concentrations.

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Workflow for Thermodynamic Solubility Determination.

Lipophilicity (LogP) Determination (Shake-Flask Method)

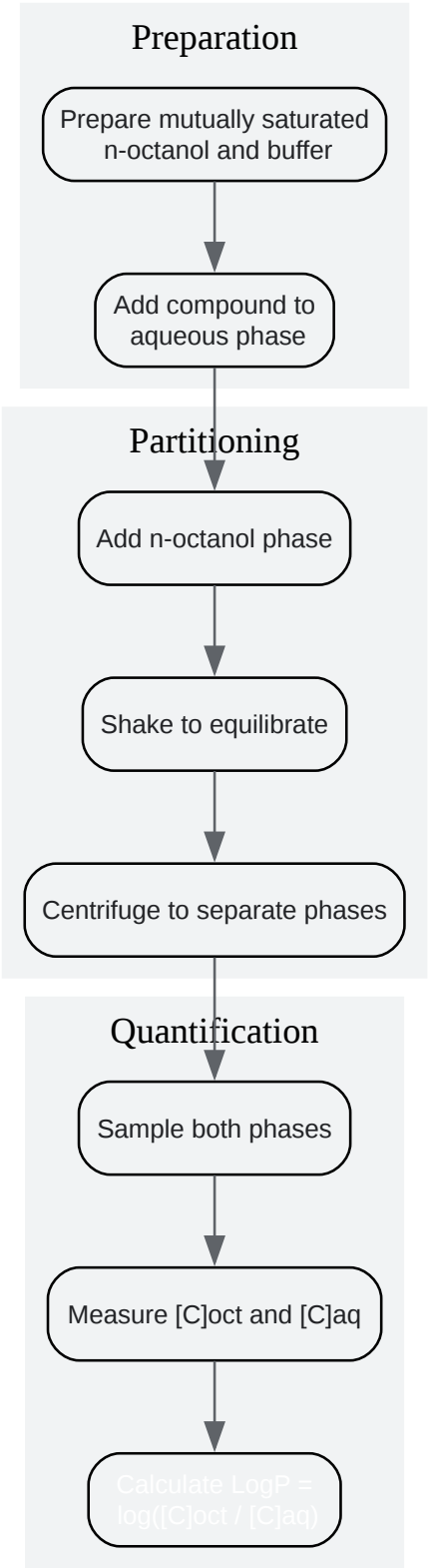
Causality: This protocol directly measures the partitioning of a compound between an aqueous and an immiscible organic phase (n-octanol), providing a direct measure of its lipophilicity. The ratio of concentrations at equilibrium defines the partition coefficient (P).

Protocol:

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- Phase Preparation: Prepare mutually saturated solutions of n-octanol and aqueous buffer (e.g., PBS at pH 7.4). This is done by mixing the two phases, shaking vigorously, and allowing them to separate completely.
- Compound Addition: Add a known amount of **10-Hydroxy Protriptyline** stock solution to a vial containing a known volume of the pre-saturated buffer.
- Partitioning: Add a known volume of pre-saturated n-octanol to the vial. The volume ratio is typically 1:1 but can be adjusted for highly lipophilic or hydrophilic compounds.
- Equilibration: Seal the vial and shake gently for a set period (e.g., 1-2 hours) to allow the compound to partition between the two phases until equilibrium is reached.
- Phase Separation: Centrifuge the vial at low speed to ensure a clean separation of the aqueous and organic layers.
- Sampling: Carefully remove an aliquot from each phase for analysis.
- Quantification: Determine the concentration of the compound in both the aqueous ([C]aq) and n-octanol ([C]oct) phases using a suitable analytical method (e.g., HPLC-UV, LC-MS).
- Calculation: Calculate LogP using the formula: $LogP = \log_{10}([C]oct / [C]aq)$.

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Workflow for LogP Determination via Shake-Flask Method.

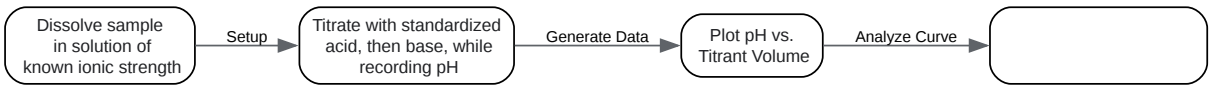
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pKa Determination (Potentiometric Titration)

Causality: This method determines the pKa by monitoring the pH of a solution as a titrant (acid or base) is added. The inflection point of the resulting titration curve corresponds to the pKa, the pH at which the compound is 50% ionized.

Protocol:

- Sample Preparation: Accurately weigh and dissolve **10-Hydroxy Protriptyline** in a solution of known ionic strength (e.g., 0.15 M KCl) to a final concentration of approximately 1-10 mM.
- Titration Setup: Place the solution in a thermostatted vessel and use a calibrated pH electrode to monitor the pH.
- Initial Titration (Base): Titrate the solution with a standardized strong acid (e.g., 0.1 M HCl) to protonate all basic sites fully.
- Forward Titration (Acid): Titrate the acidified solution with a standardized strong base (e.g., 0.1 M NaOH), recording the pH after each incremental addition of titrant. Add smaller increments near the expected equivalence points.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa values are determined from the inflection points of the curve. The pKa of the secondary amine will be found in the basic region, and the pKa of the phenolic hydroxyl will be in the acidic region of the titration with base. Specialized software is used to calculate the first or second derivative of the curve to pinpoint the equivalence points and derive the pKa values.



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Workflow for pKa Determination via Potentiometric Titration.

Conclusion

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10-Hydroxy Protriptyline, the primary active metabolite of protriptyline, possesses a distinct physicochemical profile shaped by the metabolic introduction of a polar hydroxyl group. This single transformation significantly increases its hydrophilicity and aqueous solubility while decreasing its lipophilicity compared to the parent drug. These alterations are not subtle; they fundamentally govern the metabolite's pharmacokinetic behavior, leading to reduced central nervous system exposure and more efficient renal clearance. The presence of both a basic amine and a newly introduced acidic phenol makes the molecule ampholytic, providing a key site for subsequent Phase II metabolic conjugation. For researchers in drug development, a comprehensive understanding and experimental validation of these properties are essential for building accurate pharmacokinetic models and fully assessing the safety and efficacy profile of protriptyline therapy.

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